Application Note: Leveraging Pyridazine Derivatives in Modern Drug Discovery

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Compound of Interest

Compound Name:	*5,6-Dichloropyridazine-3-carboxylic acid*
Cat. No.:	*B11773794*

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Executive Summary & Physicochemical Rationale

The pyridazine ring (1,2-diazine) has rapidly transitioned from an underutilized heterocycle to a privileged scaffold in modern molecular recognition and drug design[1]. Characterized by two adjacent nitrogen atoms, this six-membered aromatic ring offers a unique physicochemical profile that solves many of the multiparameter optimization challenges inherent to traditional phenyl or pyridine rings.

From a structural perspective, pyridazine possesses a significantly higher dipole moment compared to pyridine (4.2 D vs. 2.2 D), which subtends robust π−π stacking interactions and enhances binding affinity within polarized protein pockets[2]. Furthermore, its dual hydrogen-bond accepting capacity and reduced lipophilicity (cLogP of -0.51 compared to 0.84 for pyridine) dramatically improve aqueous solubility[2]. In late-stage drug development, replacing a lipophilic phenyl ring with a pyridazine core is a proven strategy to mitigate off-target liabilities, specifically by reducing cytochrome P450 inhibition and minimizing interactions with the cardiac hERG potassium channel[1].

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The clinical validation of this scaffold is evidenced by recent FDA approvals, including the gonadotropin-releasing hormone (GnRH) antagonist relugolix (2020), the allosteric TYK2 inhibitor deucravacitinib (2022), and the ALK/MET inhibitor ensartinib (2024)[1],[2].

Quantitative Profiling of Pyridazine-Targeted Pathways

Pyridazine derivatives exert their pharmacological effects by modulating highly specific kinase and receptor signaling pathways. The table below summarizes the quantitative binding data and clinical indications of key pyridazine-based therapeutics and advanced preclinical candidates.

Compound / Drug	Primary Target	Quantitative Affinity (IC50 / Ki)	Primary Indication / Cell Line
Deucravacitinib	TYK2 (JH2 Pseudokinase Domain)	~0.015 – 0.035 nM (Ki)	Moderate-to-severe Plaque Psoriasis[3]
Ensartinib	ALK / MET Kinases	< 10 nM (IC50)	Non-Small Cell Lung Cancer (NSCLC)[2]
Compound 11m	Cyclin-dependent kinase 2 (CDK2)	20.1 nM (IC50)	Breast Cancer (T-47D / MDA-MB-231)[4]
Compound 6c	TYK2 (JH2 Pseudokinase Domain)	268 nM (hWB IC50)	Autoimmune Diseases[3]

Experimental Protocol: Metal-Free Synthesis of the Pyridazine Core

To construct the highly functionalized pyridazine scaffolds required for drug discovery, researchers frequently utilize the inverse electron-demand aza-Diels-Alder (iEDDA) reaction[5].

Causality & Rationale: We select the iEDDA pathway because it allows for the highly regioselective (C5/N2) coupling of electron-deficient 1,2,3-triazines (dienes) with electron-rich

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1-propynylamines (dienophiles) under neutral conditions. Crucially, this metal-free protocol prevents heavy-metal contamination—a critical requirement when synthesizing compounds destined for sensitive downstream enzymatic assays[5].

Step-by-Step Methodology

- Reagent Preparation: In an oven-dried reaction vial equipped with a magnetic stir bar, dissolve 1.0 equivalent of the substituted 1,2,3-triazine and 1.2 equivalents of the 1-propynylamine in anhydrous 1,4-dioxane (0.2 M concentration).
- Cycloaddition & Nitrogen Extrusion: Seal the vial and heat the reaction mixture to 110°C for 12–16 hours.
    - Mechanistic Insight: The elevated temperature provides the activation energy necessary for the initial [4+2] cycloaddition. More importantly, it drives the subsequent retro-Diels-Alder step, forcing the thermodynamic extrusion of N2gas. This irreversible elimination step forces the intermediate to aromatize, yielding the stable pyridazine core.
- Reaction Monitoring (Self-Validation): Monitor the reaction progress via Thin-Layer Chromatography (TLC) using a UV lamp (254 nm). The reaction is deemed complete when the UV-active triazine starting material spot is entirely consumed.
- Workup & Purification: Cool the mixture to room temperature and concentrate under reduced pressure. Purify the crude residue via silica gel flash chromatography (eluting with a Hexane/Ethyl Acetate gradient) to isolate the pure 6-aryl-pyridazin-3-amine derivative.
- Structural Confirmation: Validate the final structure via 1 H-NMR. The successful formation of the pyridazine ring is confirmed by the presence of characteristic downfield aromatic protons (typically δ 7.5–9.5 ppm).

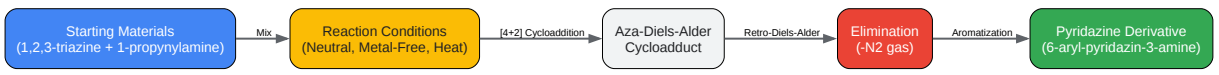

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Fig 1. Metal-free Aza-Diels-Alder synthesis workflow for pyridazine derivatives.

Experimental Protocol: Target Validation via TYK2 JH2 Binding Assay

Pyridazine derivatives like deucravacitinib achieve extraordinary selectivity by targeting the Tyrosine Kinase 2 (TYK2) JH2 pseudokinase domain rather than the highly conserved JH1 active kinase domain[3].

Causality & Rationale: Because the JH2 domain lacks catalytic activity, traditional ATP-consumption assays (e.g., ADP-Glo) are fundamentally incompatible. Therefore, we utilize a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay. This system directly quantifies the allosteric binding affinity (Ki) by measuring the competitive displacement of a fluorescent kinase tracer by the pyridazine inhibitor[3].

Step-by-Step Methodology

- Buffer Preparation: Prepare the assay buffer consisting of 50 mM HEPES (pH 7.5), 10 mM MgCl2, 1 mM EGTA, and 0.01% Brij-35. Note: Brij-35 is included to prevent non-specific binding of the highly polar pyridazine compounds to the microplate walls.
- Reagent Assembly: In a 384-well low-volume proxiplate, add the following components to a final volume of 10 µ L:
  - 2 nM GST-tagged TYK2 JH2 recombinant protein.
  - 2 nM Europium (Eu)-labeled anti-GST antibody (FRET Donor).
  - 15 nM Kinase Tracer 236 (FRET Acceptor).
- Compound Incubation: Add the synthesized pyridazine derivatives in a 10-point dose-response dilution series (ranging from 10 µ M to 0.5 nM). Incubate the plate in the dark at room temperature for 60 minutes to ensure thermodynamic binding equilibrium is reached.

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- Data Acquisition (Self-Validation): Read the plate on a TR-FRET compatible microplate reader (e.g., PHERAstar). Measure the emission ratio at 665 nm (Acceptor) / 615 nm (Donor).
    - Validation Metric: Always include a DMSO-only well (Maximum FRET) and a saturating dose of Deucravacitinib (Minimum FRET). Calculate the Z'-factor; the assay is only validated for drug discovery screening if Z' > 0.5.

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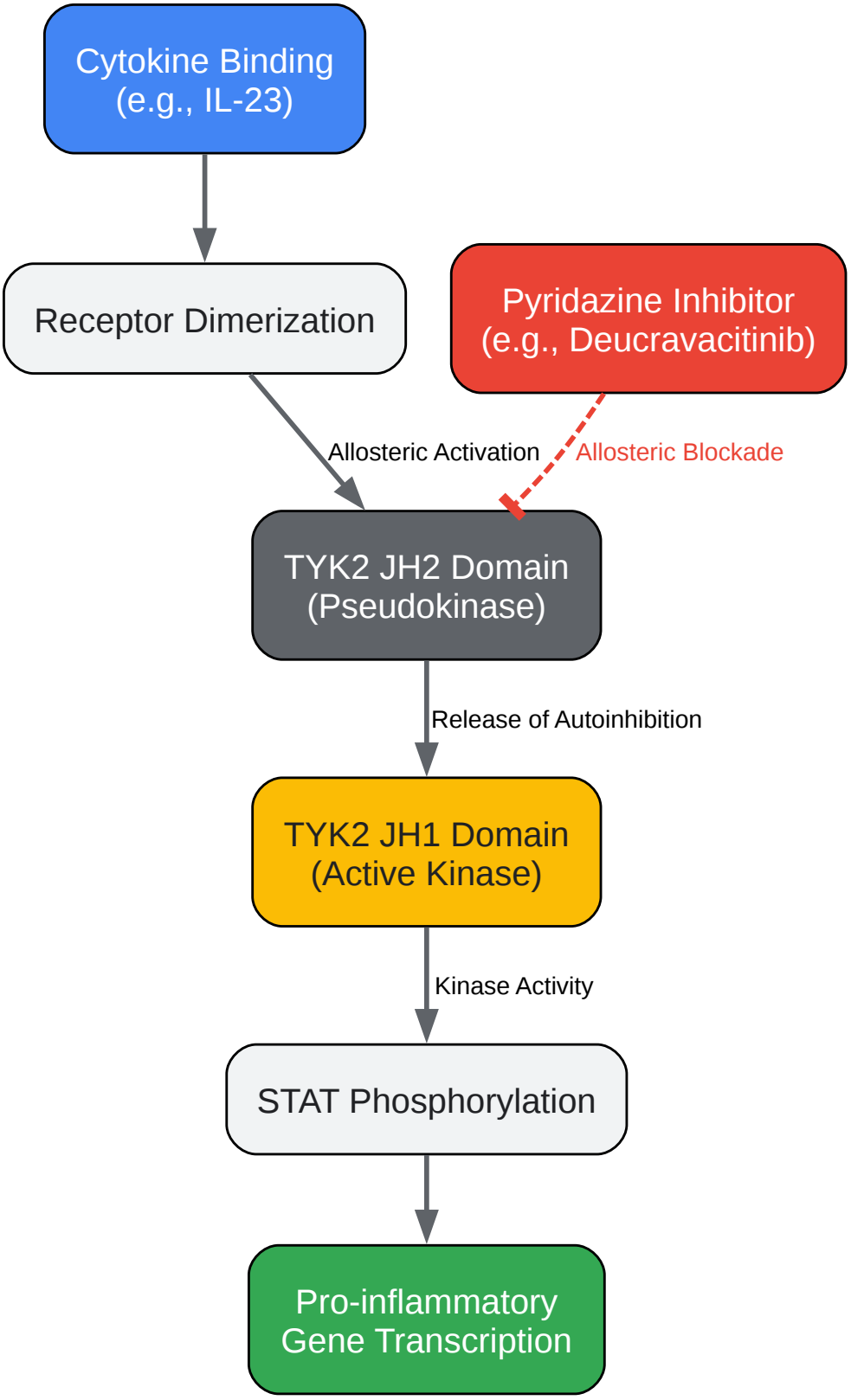

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Fig 2. Mechanism of TYK2 allosteric inhibition by pyridazine-based therapeutics.

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References

- Source: nih.
- Source: uchicago.
- Source: organic-chemistry.
- Source: tandfonline.
- Source: nih.

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Sources

- 1. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. knowledge.uchicago.edu [knowledge.uchicago.edu]
- 3. Identification of Imidazo[1,2-b]pyridazine Derivatives as Potent, Selective, and Orally Active Tyk2 JH2 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. Synthesis of Pyridazine Derivatives via Aza-Diels-Alder Reactions of 1,2,3-Triazine Derivatives and 1-Propynylamines [organic-chemistry.org]
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